

Application Notes: In Vitro Histone Acetyltransferase (HAT) Assays Using Acetyl Coenzyme A Trisodium

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Compound of Interest

Compound Name: *Acetyl Coenzyme A trisodium*

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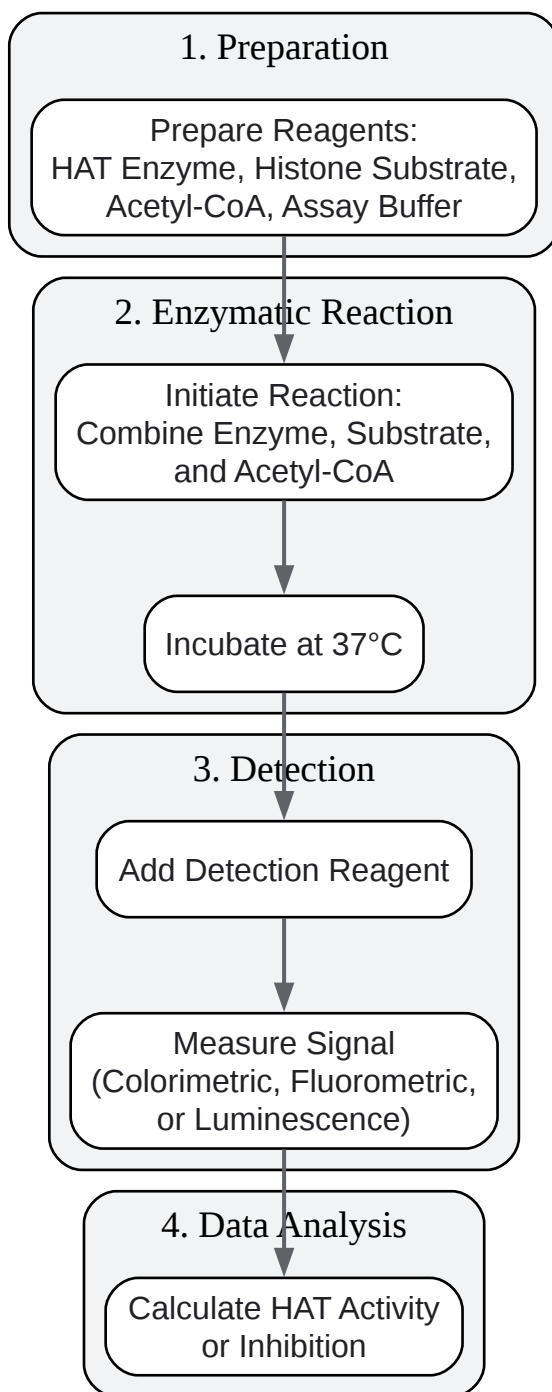
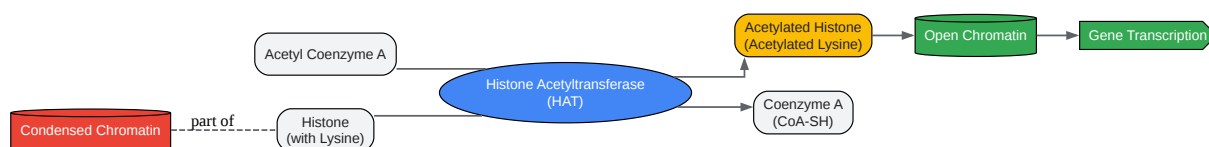
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for performing in vitro histone acetyltransferase (HAT) assays using Acetyl Coenzyme A (CoA) trisodium salt. HATs are crucial enzymes that regulate gene expression by catalyzing the transfer of an acetyl group from Acetyl-CoA to lysine residues on histone proteins.[1][2] This modification neutralizes the positive charge of lysine, leading to a more relaxed chromatin structure and increased accessibility for transcription.[3] Dysregulation of HAT activity is implicated in various diseases, including cancer and neurodegenerative disorders, making them important therapeutic targets. [2][3]

This document outlines three common non-radioactive methods for measuring HAT activity: colorimetric, fluorometric, and a direct antibody-based detection method. Each protocol is designed to be adaptable for screening potential HAT inhibitors.

Signaling Pathway of Histone Acetylation

Histone acetyltransferases are key epigenetic modifiers. The fundamental reaction involves the transfer of an acetyl group from Acetyl-CoA to a lysine residue on a histone tail. This enzymatic reaction results in an acetylated histone and Coenzyme A (CoA) as products. The addition of the acetyl group neutralizes the positive charge of the lysine side chain, which is thought to weaken the interaction between the histone tail and the negatively charged DNA backbone, leading to a more open chromatin conformation that is permissive for transcription.



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References

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- [2. Histone Acetyltransferase \(HAT\) Assay | EpigenTek \[epigentek.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
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